

handling and storage best practices for 1,1-Bis(hydroxymethyl)cyclopropane

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,1-Bis(hydroxymethyl)cyclopropane
Cat. No.: B119854

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Technical Support Center: 1,1-Bis(hydroxymethyl)cyclopropane

This technical support center provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of **1,1-Bis(hydroxymethyl)cyclopropane**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended procedure for handling **1,1-Bis(hydroxymethyl)cyclopropane** upon receipt?

A1: Upon receiving **1,1-Bis(hydroxymethyl)cyclopropane**, inspect the container for any signs of damage or leakage. It is crucial to handle the compound in a well-ventilated area, preferably within a chemical fume hood.^{[1][2]} Always wear appropriate personal protective equipment (PPE), including safety goggles with side shields (or a face shield), chemical-resistant gloves, and a lab coat.^[3] Avoid direct contact with skin and eyes.^[1] Before use, ensure that an eyewash station and safety shower are readily accessible.^[2]

Q2: What are the optimal storage conditions for **1,1-Bis(hydroxymethyl)cyclopropane**?

A2: Store the compound in a tightly closed container in a dry, cool, and well-ventilated area.^{[1][2][3]} Several suppliers recommend storage at room temperature.^{[4][5]} Keep it away from

incompatible materials, most notably strong oxidizing agents.^[2]

Q3: What are the primary hazards associated with **1,1-Bis(hydroxymethyl)cyclopropane**?

A3: The primary hazard identified for **1,1-Bis(hydroxymethyl)cyclopropane** is that it causes serious eye irritation.^{[3][6]} It is essential to wear eye protection when handling this chemical.^[3] Although the toxicological properties have not been fully investigated, it is advisable to avoid ingestion and inhalation.^{[2][3]}

Q4: What should I do in case of accidental exposure to **1,1-Bis(hydroxymethyl)cyclopropane**?

A4:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. If eye irritation persists, seek medical advice/attention.^{[2][3]}
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, consult a physician.^[2]
- Inhalation: Move the affected person to fresh air. If they are not breathing, provide artificial respiration. If symptoms occur, seek medical attention.^[2]
- Ingestion: Clean the mouth with water and drink plenty of water afterward. Do not induce vomiting. Seek medical attention if you feel unwell.^[2]

Q5: What materials are incompatible with **1,1-Bis(hydroxymethyl)cyclopropane**?

A5: You should avoid contact with strong oxidizing agents, as these are listed as incompatible materials.^[2] Reactions with such substances could potentially lead to hazardous conditions.

Troubleshooting Guide

Issue	Possible Cause(s)	Recommended Action(s)
The compound appears discolored or has developed impurities.	- Exposure to air or light over time.- Contamination.- Reaction with incompatible materials.	- Ensure the container has been kept tightly sealed and stored away from light.- Verify that only clean labware has been used for handling.- Confirm that the compound has not come into contact with strong oxidizing agents. ^[2] - If purity is critical for your experiment, consider re-purifying the material or using a fresh batch.
Crystals have formed in the liquid.	- The compound may have a melting point near ambient temperature, or it may have been stored at a lower than recommended temperature.	- Gently warm the container in a water bath to redissolve the crystals. Do not use a direct heat source.- Ensure the storage area maintains a consistent room temperature.
An experiment involving 1,1-Bis(hydroxymethyl)cyclopropane is giving unexpected results.	- Degradation of the compound.- Incorrect concentration.- Presence of contaminants.	- Use a fresh vial of the compound to rule out degradation.- Re-verify all calculations and measurements for the preparation of your solutions.- Analyze a sample of the compound (e.g., by NMR or GC-MS) to confirm its identity and purity.

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₀ O ₂	[1][4]
Molecular Weight	102.13 g/mol	[6]
Appearance	Liquid	[1][5]
Boiling Point	235-236 °C	[7]
Density	1.065 g/mL at 25 °C	[7]
Flash Point	>110 °C (>230 °F) - closed cup	[5]
Refractive Index	n _{20/D} 1.4700	[7]
Storage Temperature	Room Temperature	[4][5]

Experimental Protocols

While specific experimental protocols are highly dependent on the research application, the following outlines a general methodology for preparing a stock solution of **1,1-Bis(hydroxymethyl)cyclopropane**.

Objective: To prepare a 100 mM stock solution of **1,1-Bis(hydroxymethyl)cyclopropane** in a suitable solvent.

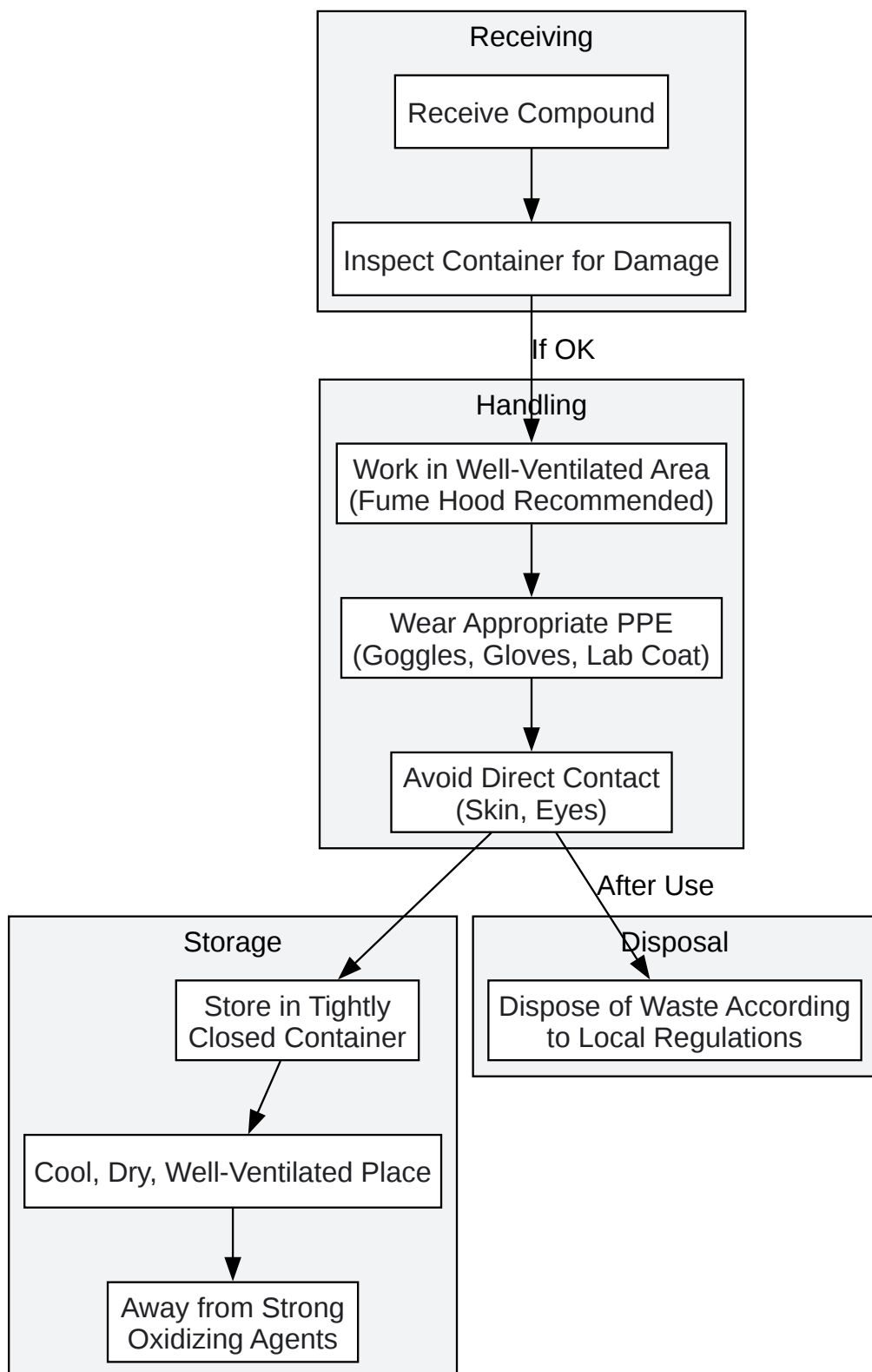
Materials:

- **1,1-Bis(hydroxymethyl)cyclopropane**
- Anhydrous Dimethyl Sulfoxide (DMSO) or another appropriate solvent
- Volumetric flask
- Analytical balance
- Pipettes
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Methodology:

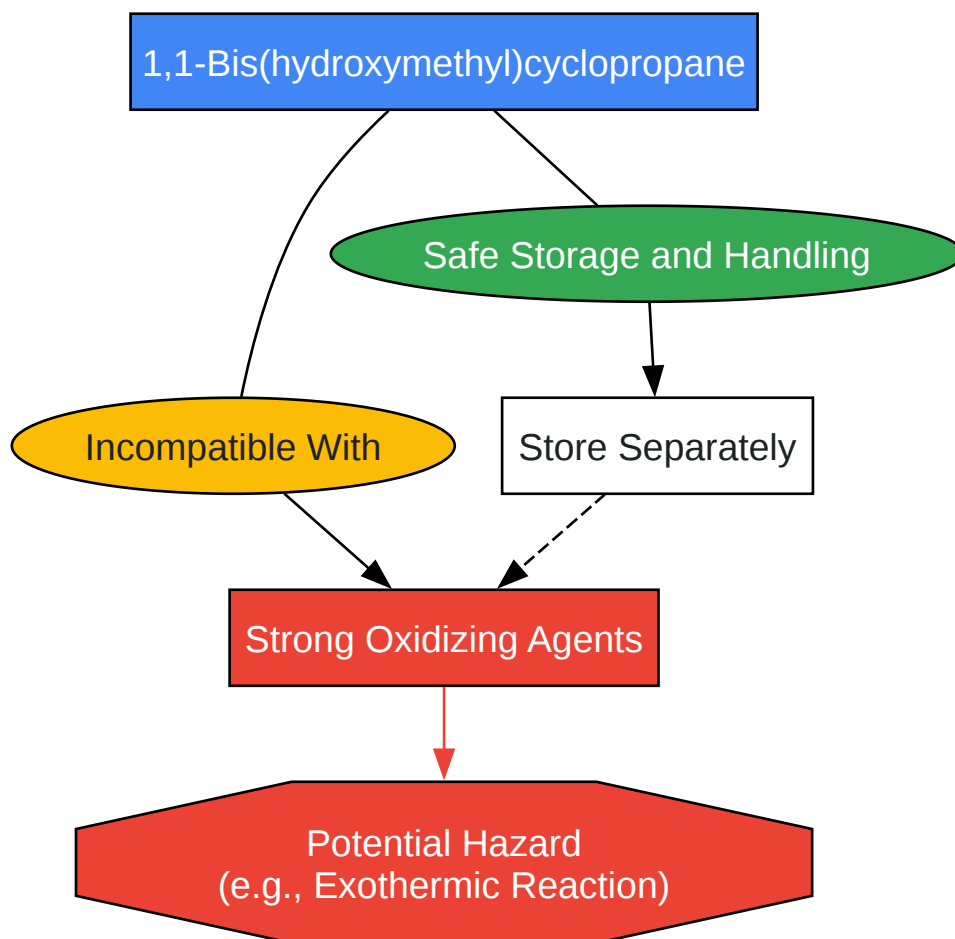
- Preparation: Conduct all operations in a chemical fume hood.
- Weighing: Accurately weigh the required amount of **1,1-Bis(hydroxymethyl)cyclopropane**. For example, to prepare 10 mL of a 100 mM solution, you would need:
 - $102.13 \text{ g/mol} \times 0.1 \text{ mol/L} \times 0.010 \text{ L} = 0.10213 \text{ g}$
- Dissolution: Transfer the weighed compound to a clean, dry volumetric flask.
- Solvent Addition: Add a portion of the solvent (e.g., 5-7 mL of DMSO for a 10 mL final volume) to the flask.
- Mixing: Gently swirl the flask to dissolve the compound completely. If necessary, use a vortex mixer at a low setting.
- Final Volume Adjustment: Once the solid is fully dissolved, add more solvent to bring the total volume to the calibration mark on the volumetric flask.
- Homogenization: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Transfer the solution to a clearly labeled storage vial and store it under the recommended conditions (cool, dry, and protected from light).

Visualizations



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Caption: Workflow for handling and storage of **1,1-Bis(hydroxymethyl)cyclopropane**.



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Caption: Chemical incompatibility of **1,1-Bis(hydroxymethyl)cyclopropane**.

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